

4-Hydroxy-o-toluic Acid: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 4-Hydroxy-2-methylbenzoic acid

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For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Hydroxy-o-toluic acid, also known as **4-hydroxy-2-methylbenzoic acid**, is a phenolic acid derivative of benzoic acid. While its isomeric counterpart, p-hydroxybenzoic acid, is well-studied and utilized in various industries, 4-Hydroxy-o-toluic acid remains a compound with a less defined biological and pharmacological profile. This technical guide provides a comprehensive overview of the currently available information on 4-Hydroxy-o-toluic acid, focusing on its fundamental chemical and physical properties, established identifiers, and detailed synthesis protocols. This document aims to serve as a foundational resource for researchers and professionals in drug development by consolidating the existing knowledge and highlighting the significant gaps in the scientific literature regarding its potential therapeutic applications and mechanisms of action.

Core Information and Chemical Properties

4-Hydroxy-o-toluic acid is a white solid organic compound. It is characterized by a benzene ring substituted with a carboxyl group, a hydroxyl group, and a methyl group at positions 1, 4, and 2, respectively.

Quantitative Data Summary

A summary of the key quantitative data for 4-Hydroxy-o-toluic acid is presented in Table 1 for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₈ O ₃	[1][2][3]
Molecular Weight	152.15 g/mol	[1]
CAS Number	578-39-2	[1][3]
Melting Point	177-181 °C	
IUPAC Name	4-hydroxy-2-methylbenzoic acid	[1]
InChI	InChI=1S/C8H8O3/c1-5-4-6(9)2-3-7(5)8(10)11/h2-4,9H,1H3,(H,10,11)	[1][2]
InChIKey	BBMFSGOFUHEVNP-UHFFFAOYSA-N	[2]
SMILES	<chem>CC1=C(C=CC(=C1)O)C(=O)O</chem>	[4]

Synonyms and Identifiers

4-Hydroxy-o-toluic acid is also known by several other names and is registered under various chemical identifiers, as detailed in Table 2.

Type	Identifier	Source(s)
Synonyms	4-Hydroxy-2-methylbenzoic acid, 4,2-Cresotic acid	[1][5]
PubChem CID	68475	[1]
EC Number	209-422-1	[1]
UNII	U4NMG5AH8R	[3]

Synthesis and Purification

The synthesis of 4-Hydroxy-o-toluic acid can be achieved through various chemical routes. Below is a detailed experimental protocol for its synthesis from 4-methoxy-2-methylbenzoic acid.

Experimental Protocol: Synthesis from 4-methoxy-2-methylbenzoic acid

This protocol describes the demethylation of 4-methoxy-2-methylbenzoic acid to yield **4-hydroxy-2-methylbenzoic acid**.

Materials:

- 4-methoxy-2-methylbenzoic acid (2 mmol, 0.332 g)
- Dichloromethane (DCM) (20 mL)
- Boron tribromide (BBr_3) (20 mmol, 5 g, 10 eq.)
- 0.1 M Hydrochloric acid (HCl) (20 mL)
- Methanol
- Argon gas

Procedure:

- Dissolve 4-methoxy-2-methylbenzoic acid in dichloromethane in a reaction vessel under an argon atmosphere.
- Slowly add boron tribromide to the solution.
- Stir the reaction mixture at room temperature. Monitor the reaction progress using high-performance liquid chromatography (HPLC) until the starting material is completely consumed.

- Upon completion, quench the reaction by adding 0.1 M hydrochloric acid to the reaction mixture.
- Filter the mixture to remove any insoluble material.
- Separate the aqueous layer and concentrate it under reduced pressure.
- Dissolve the residue in methanol and then evaporate the solvent under reduced pressure.
- Repeat the methanol dissolution and evaporation step three times to ensure the removal of impurities.
- The final product, **4-hydroxy-2-methylbenzoic acid**, is obtained as a yellow solid (0.24 g, 80% yield).

Biological and Pharmacological Profile: A Knowledge Gap

Despite its structural similarity to other biologically active phenolic acids, there is a significant lack of specific data on the biological and pharmacological activities of 4-Hydroxy-o-toluic acid in the current scientific literature. Most of the available research focuses on its isomer, p-hydroxybenzoic acid, which has demonstrated a range of activities including antioxidant, antimicrobial, and estrogenic effects.^{[6][7][8]}

One study investigating the anti-inflammatory properties of compounds isolated from *Myrsine seguinii* reported that o-, m-, and p-hydroxybenzoic acids did not exhibit notable anti-inflammatory activity in their specific assay. In another study focused on the anaerobic metabolism of m-cresol, **4-hydroxy-2-methylbenzoic acid** was identified as a transient intermediate, suggesting its involvement in microbial metabolic pathways.^[9]

Due to the limited information on its interaction with biological systems, no specific signaling pathways have been elucidated for 4-Hydroxy-o-toluic acid. Consequently, the creation of diagrams for signaling pathways or detailed experimental workflows for biological assays is not feasible at this time.

Safety and Toxicology

The safety and toxicology profile of 4-Hydroxy-o-toluic acid is not as extensively studied as its p-isomer. However, general GHS hazard statements for the compound include warnings for being harmful if swallowed and causing serious eye damage.[1] For p-hydroxybenzoic acid, toxicological studies have indicated low acute oral toxicity in rats and it is not considered genotoxic.[6] It has been noted to be slightly irritating to the skin and moderately irritating to the eyes.[10]

Applications and Future Directions

Currently, the primary application of 4-Hydroxy-o-toluic acid appears to be as a chemical intermediate in organic synthesis. The lack of comprehensive biological data presents a clear opportunity for future research. Investigating the potential anticancer, anti-inflammatory, antimicrobial, and other pharmacological properties of this compound could unveil novel therapeutic applications. In silico studies to predict potential biological targets could be a valuable first step to guide future experimental work.

Conclusion

4-Hydroxy-o-toluic acid is a well-characterized compound in terms of its chemical and physical properties, with established methods for its synthesis. However, a significant knowledge gap exists regarding its biological activities and potential applications in drug development. This technical guide consolidates the available information and underscores the need for further research to explore the pharmacological profile of this molecule. Such studies are essential to unlock its potential and to provide the scientific community with a more complete understanding of this phenolic acid.

Diagrams

Due to the lack of specific information on signaling pathways or complex experimental workflows involving 4-Hydroxy-o-toluic acid, no diagrams are provided in this guide. Future research elucidating its mechanism of action will be necessary to develop such visualizations.

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